

Navigating the Safety Profile of 4-Nitrobenzaldehyde-d4: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4-Nitrobenzaldehyde-d4

Cat. No.: B561863

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **4-Nitrobenzaldehyde-d4** (CAS No. 1020718-72-2), a deuterated analog of 4-Nitrobenzaldehyde. [1][2] This document is intended to serve as an essential resource for researchers, scientists, and professionals in drug development by consolidating critical safety, handling, and toxicological information. The data presented herein is primarily based on the non-deuterated form, 4-Nitrobenzaldehyde (CAS No. 555-16-8), as the safety and toxicological profiles are expected to be comparable due to the minor structural modification of isotopic labeling.[3]

Section 1: Chemical and Physical Properties

4-Nitrobenzaldehyde-d4 is a yellow crystalline powder.[4] Its fundamental physical and chemical characteristics are crucial for safe handling and storage in a laboratory setting. The properties are summarized in the table below.

Property	Value
Molecular Formula	C ₇ H ₄ NO ₃
Molecular Weight	155.14 g/mol [1] [2]
Appearance	Yellow crystalline powder [4]
Melting Point	103-106 °C [5]
Solubility	Soluble in ethanol, benzene, and glacial acetic acid. Sparingly soluble in water. [4]
Storage Temperature	Store at 2-8°C for long-term storage. [2]

Section 2: Hazard Identification and Classification

4-Nitrobenzaldehyde is classified as a hazardous substance.[\[4\]](#) It is crucial to understand its potential health and environmental effects to ensure appropriate safety measures are implemented.

GHS Hazard Statements:

- H317: May cause an allergic skin reaction.[\[5\]](#)
- H319: Causes serious eye irritation.[\[5\]](#)
- H412: Harmful to aquatic life with long lasting effects.[\[5\]](#)

GHS Precautionary Statements:

- P261: Avoid breathing dust.[\[5\]](#)
- P272: Contaminated work clothing should not be allowed out of the workplace.[\[5\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[\[5\]](#)

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]

Section 3: Toxicology and Health Effects

The toxicological profile of 4-Nitrobenzaldehyde indicates potential for adverse health effects upon exposure. The primary routes of exposure are inhalation, ingestion, and skin contact.

Toxicological Endpoint	Species	Route	Value
LD50 (Lethal Dose, 50%)	Rat	Oral	4700 mg/kg
LD50 (Lethal Dose, 50%)	Rat	Dermal	16000 mg/kg
LD50 (Lethal Dose, 50%)	Rat	Intraperitoneal	545 mg/kg

Data sourced from Santa Cruz Biotechnology MSDS for 4-Nitrobenzaldehyde.

Acute Effects:

- Ingestion: Harmful if swallowed. Accidental ingestion may cause serious damage to health. [4]
- Inhalation: May cause respiratory irritation.[4][6]
- Skin Contact: May cause skin irritation and an allergic skin reaction.[5][6]
- Eye Contact: Causes serious eye irritation.[5][6]

Chronic Effects:

- Long-term exposure may lead to cumulative health effects.[4] There is limited evidence of a carcinogenic effect.[4]

Section 4: Experimental Protocols

Representative Protocol: Acute Oral Toxicity (LD50) Determination based on OECD Guideline 425

The following is a representative experimental protocol for determining the acute oral LD50 value of a substance like 4-Nitrobenzaldehyde, adapted from the OECD Test Guideline 425 (Up-and-Down Procedure).^[7] This method is designed to estimate the LD50 with a reduced number of animals.^[8]

1. Objective: To determine the median lethal dose (LD50) of the test substance following a single oral administration.

2. Test Animals:

- Healthy, young adult rats (e.g., Wistar strain) of a single sex (typically females, as they are often slightly more sensitive).^[9]
- Animals should be acclimatized to laboratory conditions for at least 5 days prior to the study.

3. Housing and Feeding:

- Animals are housed in standard laboratory conditions with controlled temperature, humidity, and a 12-hour light/dark cycle.
- Standard laboratory diet and water are provided ad libitum, except for a brief fasting period before dosing.

4. Dose Preparation and Administration:

- The test substance is typically dissolved or suspended in a suitable vehicle, such as corn oil or water.^[9]
- Doses are administered orally via gavage.^[9] The volume administered should not exceed 1 mL/100g of body weight for non-aqueous solutions or 2 mL/100g for aqueous solutions.^[9]

5. Procedure (Up-and-Down Method):

- A starting dose is selected, typically below the estimated LD50.
- A single animal is dosed.
- If the animal survives after a defined observation period (e.g., 48 hours), the next animal is dosed at a higher level (e.g., by a factor of 3.2).
- If the animal dies, the next animal is dosed at a lower level.
- This sequential dosing continues until the stopping criteria are met, typically after a series of reversals in outcome (survival/death).

6. Observation Period:

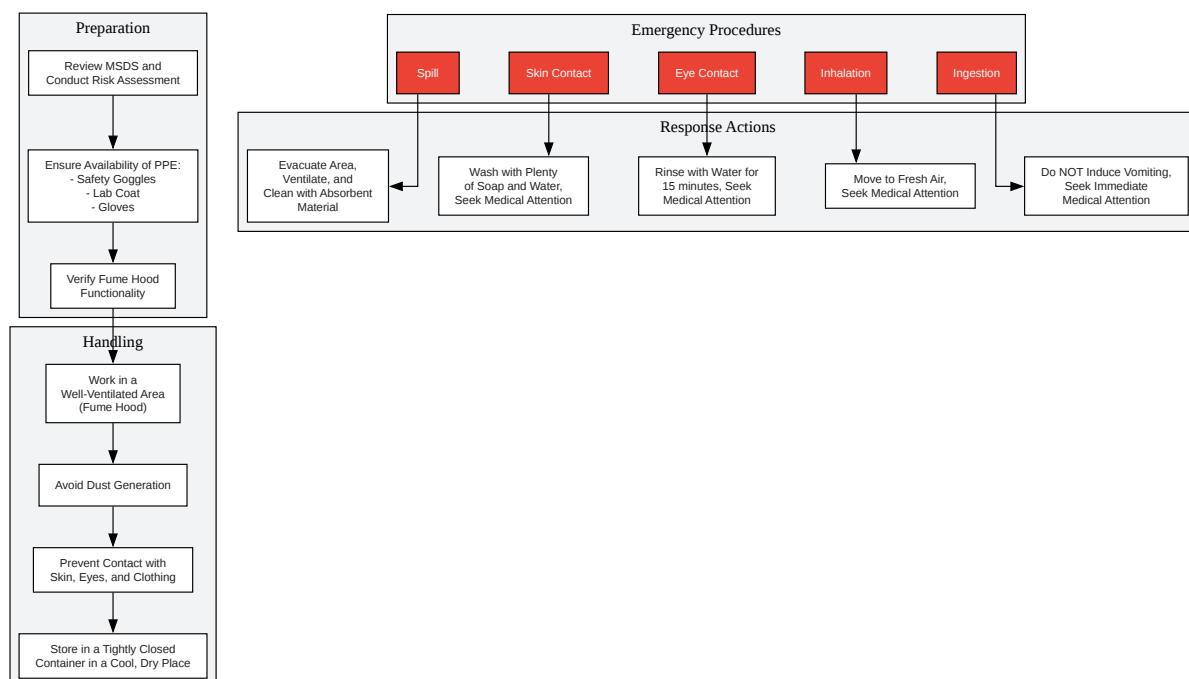
- Animals are observed for mortality and clinical signs of toxicity at regular intervals for at least 14 days after dosing.
- Observations include changes in skin, fur, eyes, and behavior.[\[10\]](#)

7. Data Analysis:

- The LD50 is calculated using a statistical method, such as the maximum likelihood method, based on the pattern of survivals and deaths.[\[11\]](#)[\[12\]](#)

Section 5: Safe Handling and Emergency Procedures

Proper handling and emergency preparedness are critical when working with **4-Nitrobenzaldehyde-d4**. The following workflow outlines the key steps for safe use and response to incidents.

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Caption: Workflow for safe handling and emergency response.

Section 6: Spills, Disposal, and Environmental Fate

Spill Response: In the event of a spill, avoid generating dust.[13] Sweep up the material and place it in a suitable, closed container for disposal.[13] Ensure the area is well-ventilated.

Waste Disposal: Dispose of this material and its container to an approved waste disposal plant in accordance with local, regional, and national regulations.[13]

Environmental Fate: 4-Nitrobenzaldehyde is harmful to aquatic life with long-lasting effects.[6] [13] It is not readily biodegradable and care should be taken to prevent its release into the environment.[13]

Disclaimer: This document is intended for informational purposes only and is based on the Material Safety Data Sheet of 4-Nitrobenzaldehyde. While the properties of the deuterated and non-deuterated forms are expected to be similar, it is recommended to consult the specific MSDS for **4-Nitrobenzaldehyde-d4** from your supplier for the most accurate and up-to-date information.

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